

Application Notes & Protocols: Detection of Delayed Neutrons from Nitrogen-17

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Compound of Interest

Compound Name: Nitrogen-17

Cat. No.: B1197461

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Audience: Researchers, scientists, and professionals in nuclear physics and engineering.

Introduction **Nitrogen-17** (N-17) is a short-lived radioisotope of nitrogen with a half-life of 4.173 seconds.^[1] It is of significant interest in nuclear science and engineering primarily because it is a potent beta-delayed neutron emitter.^{[1][2]} Upon beta decay, N-17 populates excited states of Oxygen-17 (O-17), which are energetic enough to subsequently emit a neutron.^{[3][4]} This two-step process, where the neutron emission is "delayed" by the half-life of the initial beta decay, is crucial for various applications. While over 99% of neutrons from fission are emitted promptly (within $\sim 10^{-14}$ seconds), this small fraction of delayed neutrons is fundamental for the control and safety of nuclear reactors.^{[5][6]} Furthermore, N-17 serves as a valuable calibration source for large-scale antineutrino detectors used in reactor monitoring and nuclear nonproliferation efforts due to its distinct beta-correlated neutron signature.^{[7][8]}

Principle of N-17 Delayed Neutron Emission

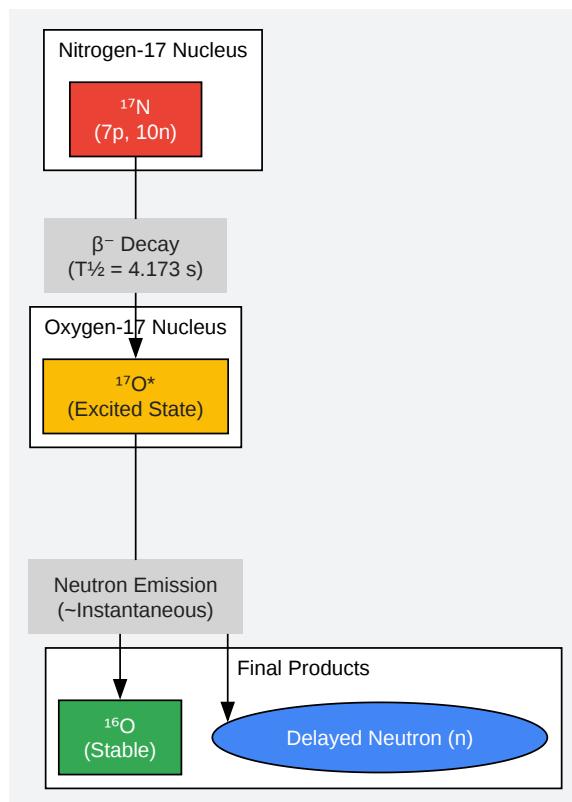
The emission of delayed neutrons from N-17 is a two-stage nuclear decay process.

- Beta Decay: A **Nitrogen-17** nucleus (7 protons, 10 neutrons) first undergoes beta-minus (β^-) decay, transforming one of its neutrons into a proton. This results in an excited nucleus of Oxygen-17 (O-17*), which now has 8 protons and 9 neutrons.
- Neutron Emission: In approximately 95.1% of these decays, the O-17 nucleus is left in an excited state with sufficient energy (i.e., above the neutron separation energy) to be unstable

against nucleon emission.[1][3] It almost instantaneously de-excites by ejecting a neutron, resulting in a stable Oxygen-16 nucleus.[3][4]

The overall reaction can be summarized as: $^{17}\text{N} \rightarrow ^{17}\text{O}^* + \text{e}^- + \bar{\nu}_e$ $^{17}\text{O}^* \rightarrow ^{16}\text{O} + \text{n}$

The delay in the neutron emission is governed by the 4.173-second half-life of the initial N-17 beta decay.[1]



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Figure 1: Decay pathway of **Nitrogen-17** leading to delayed neutron emission.

Detection Techniques

Neutrons are uncharged particles and cannot be detected directly. Their detection relies on observing the secondary charged particles produced from neutron-induced nuclear reactions within a detector medium.[3] For the fast neutrons emitted by N-17, this typically requires a moderator to slow them down to thermal energies where detector cross-sections are much higher.[9]

Key Detector Types:

- Gas-Filled Proportional Counters: These are the most common detectors for this application. They are typically surrounded by a moderating material like polyethylene to thermalize the fast neutrons from N-17.[7][9]
 - Helium-3 (${}^3\text{He}$) Counters: These detectors operate via the ${}^3\text{He}(n,p){}^3\text{H}$ reaction, which has a very high cross-section for thermal neutrons.[10] The resulting proton and triton cause ionization within the gas, generating a detectable electrical pulse. They offer excellent gamma-ray discrimination but are limited by the global shortage and high cost of ${}^3\text{He}$ gas.[11][12]
 - Boron Trifluoride (BF_3) Counters: A common alternative, BF_3 counters use boron enriched in the ${}^{10}\text{B}$ isotope.[10] The detection mechanism is the ${}^{10}\text{B}(n,\alpha){}^7\text{Li}$ reaction.[10] While effective, they are generally less sensitive than ${}^3\text{He}$ tubes, and the BF_3 gas is toxic and corrosive, requiring higher operating voltages.[9][12]
- Scintillation Detectors: Certain materials scintillate (emit light) when struck by radiation. Photomultiplier tubes (PMTs) then convert this light into an electrical signal.
 - Lithium-6 (${}^6\text{Li}$) Glass Scintillators: These are another alternative technology for thermal neutron detection.[13]
 - Beta-Neutron Coincidence: For advanced applications like creating a time-tagged neutron source, a plastic scintillator can be used to detect the beta particle from the initial N-17 decay.[7] A subsequent signal in a nearby neutron detector (like a BF_3 array) within a short time window confirms a true delayed neutron event, significantly reducing background noise.[7]

Data Summary Tables

Table 1: Nuclear Data for N-17 Delayed Neutron Emission

Property	Value	Reference
Half-life (T _{1/2})	4.173 ± 0.004 s	[1]
Beta Decay Energy (Q β)	8.679 MeV	[1]
Decay Mode: β^- , n	95.1 ± 0.7 %	[1]
Decay Mode: β^-	4.9 ± 0.7 %	[1]

| Primary Neutron Energies | ~383 keV, ~1171 keV, ~1700 keV |[\[14\]](#) |

Table 2: Comparison of Common Thermal Neutron Detectors

Feature	Helium-3 (³ He) Proportional Counter	Boron Trifluoride (BF ₃) Proportional Counter
Detection Reaction	${}^3\text{He} + \text{n} \rightarrow {}^3\text{H} + \text{p} + 0.764$ MeV	${}^{10}\text{B} + \text{n} \rightarrow {}^7\text{Li} + \alpha + 2.31$ MeV (94% branch)
Typical Efficiency	High	Moderate
Gamma Sensitivity	Low	Low (but slightly higher than ³ He) [9]
Advantages	High cross-section, non-toxic, chemically stable. [12]	Established technology, good availability. [11]

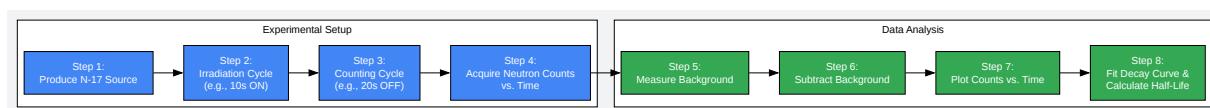
| Disadvantages | Very expensive due to global ³He shortage.|[\[11\]](#) | Gas is toxic and corrosive, requires higher voltage.|[\[12\]](#) |

Experimental Protocol: Measurement of N-17 Half-Life

Objective: To produce **Nitrogen-17** and measure its half-life by detecting its delayed neutron emissions.

Materials:

- Neutron source for N-17 production (e.g., DT neutron generator).[7]
- Target material (e.g., ^{17}O -enriched water in a polyethylene vial).[7]
- Neutron detector array (e.g., BF_3 or ^3He tubes).
- Polyethylene moderator block.
- NIM bin with high voltage power supply, amplifier, and multichannel analyzer (MCA) or scaler.[15]
- Cabling (SHV, BNC).
- Control system for cycling the neutron source.



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Figure 2: Workflow for N-17 delayed neutron measurement and analysis.

Procedure:

- System Setup:
 - Assemble the neutron detectors within the polyethylene moderator block, creating a central cavity for the sample.
 - Place the target vial holder in the central cavity.
 - Connect the detectors to the high voltage supply, amplifier, and MCA according to standard NIM protocol.[15]
- N-17 Production and Data Acquisition:
 - Position the neutron generator to irradiate the target.

- Set the control system to cycle the neutron generator. A typical cycle for N-17 is 10 seconds of irradiation ("beam on") followed by 20 seconds of counting ("beam off").^[7] The counting only occurs during the beam-off period to avoid detecting prompt neutrons from the generator.
- Begin the cycling process. During each "beam off" period, record the number of neutron counts detected by the MCA/scaler in short time bins (e.g., 0.5-second intervals).
- Repeat for a sufficient number of cycles to accumulate good statistics (e.g., 1-2 hours).^[7]

- Background Measurement:
 - Replace the ¹⁷O-enriched water sample with a vial containing natural (unenriched) water or an empty vial.^[7]
 - Repeat the same cycling and data acquisition procedure for an equivalent amount of time to measure the background neutron rate.
- Data Analysis:
 - Sum the counts from all cycles for each corresponding time bin.
 - Subtract the time-binned background data from the N-17 measurement data to get the net counts.
 - Plot the net counts (on a logarithmic scale) versus time (on a linear scale) for the "beam off" period.
 - The resulting data should show a linear trend, indicative of exponential decay.
 - Perform a least-squares exponential fit to the data points. The decay constant (λ) is determined from the slope of the line.
 - Calculate the half-life using the formula: $T_{1/2} = \ln(2) / \lambda$. The result should be consistent with the accepted value of ~4.17 seconds.

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